

Essential Safety and Operational Guidance for Handling Mat2A-IN-2

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Compound of Interest

Compound Name: Mat2A-IN-2

Cat. No.: B12417309

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Researchers and drug development professionals handling **Mat2A-IN-2**, a potent small molecule inhibitor, must adhere to stringent safety protocols to minimize exposure and ensure a safe laboratory environment. This guide provides essential, immediate safety and logistical information, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Hazard Identification and Personal Protective Equipment

Mat2A-IN-2 is classified with several hazards requiring comprehensive protection. The primary routes of exposure are inhalation, skin contact, and eye contact. The following table summarizes the recommended personal protective equipment.

Protection Type	Required PPE	Specifications and Use
Eye Protection	Safety goggles with side-shields	Must meet ANSI Z87.1 standards to protect from chemical splashes.[1]
Hand Protection	Disposable nitrile gloves	Provides broad short-term protection against chemical hazards.[1] Gloves should be inspected before use and changed immediately upon contact with the compound.
Body Protection	Laboratory coat	A Nomex® lab coat with long sleeves, fully buttoned, is recommended to cover as much skin as possible.[1]
Respiratory Protection	Suitable respirator	Required if handling outside of a ventilated enclosure or if aerosolization is possible. Annual medical evaluations and fit testing may be required for respirator use.[1]
Foot Protection	Closed-toe shoes	Shoes must cover the entire foot; no open-toed or perforated shoes are permitted in the laboratory.[1]

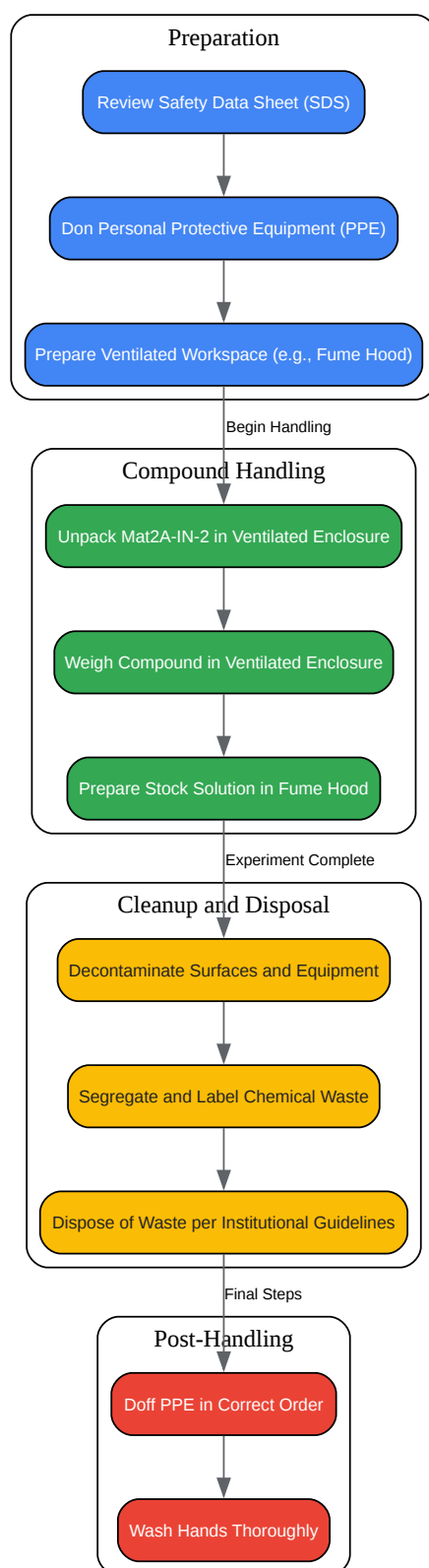
Health Hazard Summary

Based on the safety data sheet for a similar compound, Mat2A-IN-4, the following health hazards have been identified.[2]

Hazard Classification	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Step-by-Step Handling Protocol

The following workflow outlines the essential steps for safely handling **Mat2A-IN-2** from receipt to disposal, emphasizing the use of appropriate engineering controls and PPE.



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References

- 1. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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